

Personal protective equipment for handling 3,5-Dimethoxyphenylboronic acid

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Compound of Interest

Compound Name: 3,5-Dimethoxyphenylboronic acid

Cat. No.: B069687

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Essential Safety and Handling Guide for 3,5-Dimethoxyphenylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of **3,5-Dimethoxyphenylboronic acid** (CAS Number: 192182-54-0). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Safety Profile

3,5-Dimethoxyphenylboronic acid is a white solid organic compound utilized in various chemical syntheses, including Suzuki-Miyaura coupling reactions.^[1] While specific toxicity data for this compound is limited, closely related boronic acids are known to cause skin, eye, and respiratory irritation.^{[2][3][4]} It is prudent to handle this chemical with the appropriate precautions to minimize exposure.

Property	Value	Source
CAS Number	192182-54-0	[1] [5]
Molecular Formula	C ₈ H ₁₁ BO ₄	[1] [5]
Molecular Weight	181.98 g/mol	[1] [5]
Appearance	White solid	[1]
Melting Point	202-208 °C	[1] [5] [6]
Storage	Room Temperature	[1] [7]

Personal Protective Equipment (PPE)

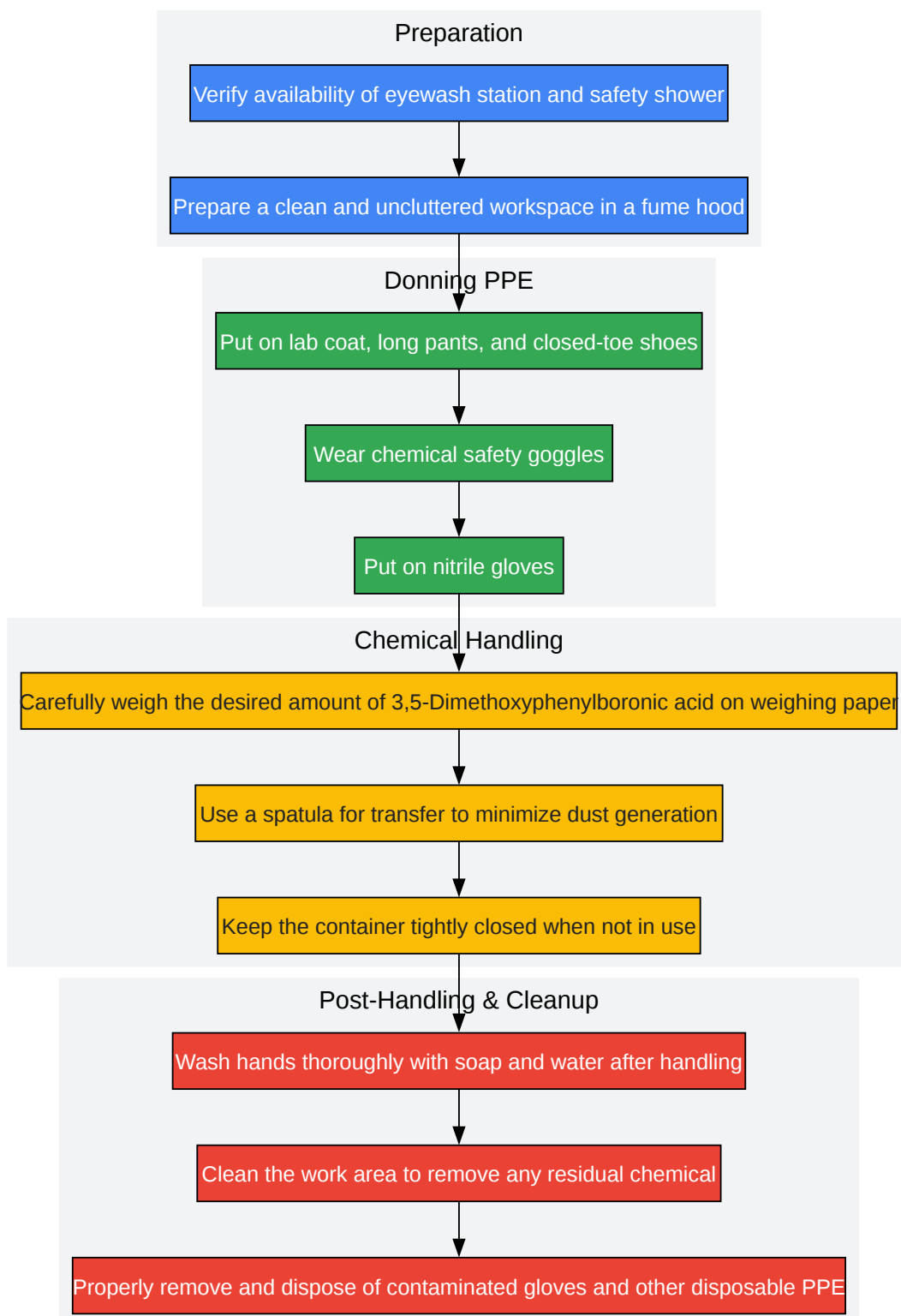
The following personal protective equipment is mandatory when handling **3,5-Dimethoxyphenylboronic acid** to prevent direct contact and inhalation.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles meeting ANSI Z87.1 standard. A face shield should be worn where there is a splash hazard. [8] [9]	Protects eyes from dust particles and accidental splashes.
Hand Protection	Chemically resistant gloves (e.g., disposable nitrile gloves). [8] Gloves should be inspected before use and changed immediately upon contamination. [10]	Prevents skin contact with the chemical.
Body Protection	A flame-resistant lab coat, fully buttoned. Long pants and closed-toe shoes are required. [8]	Protects skin from accidental spills.
Respiratory Protection	A NIOSH/MSHA approved respirator is required when handling the powder outside of a certified chemical fume hood or when dust generation is likely. [8] [11]	Prevents inhalation of the powdered compound, which may cause respiratory irritation. [2]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **3,5-Dimethoxyphenylboronic acid** is crucial for safety. The following workflow outlines the necessary steps from preparation to post-handling cleanup.

Safe Handling Workflow for 3,5-Dimethoxyphenylboronic Acid

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Safe Handling Workflow Diagram

Disposal Plan

Proper disposal of **3,5-Dimethoxyphenylboronic acid** and associated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Chemical:** Unused or waste **3,5-Dimethoxyphenylboronic acid** should be disposed of as hazardous chemical waste.[\[8\]](#)
- **Contaminated Materials:** Any materials that have come into contact with the chemical, such as gloves, weighing papers, and paper towels, must also be disposed of as hazardous waste.[\[8\]](#)
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste. The cleaned container can then be disposed of according to local regulations.[\[8\]](#)

Emergency Procedures

- **Spill:** In the event of a spill, evacuate the area. Avoid breathing in the dust. Wear appropriate PPE, including respiratory protection. Carefully sweep up the solid material and place it in a sealed container for disposal.[\[3\]](#)[\[11\]](#)
- **Fire:** Use a water spray, dry chemical, carbon dioxide, or chemical foam to extinguish a fire. [\[11\]](#)[\[12\]](#) Wear a self-contained breathing apparatus and full protective gear.[\[3\]](#)
- **First Aid:**
 - **Eyes:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[3\]](#)[\[11\]](#)
 - **Skin:** Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[\[3\]](#)[\[11\]](#)
 - **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[3\]](#)[\[11\]](#)
 - **Ingestion:** Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water. Seek medical attention.[\[11\]](#)

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References

- 1. chemimpex.com [chemimpex.com]
- 2. 3,4-Dimethoxyphenylboronic acid | C₈H₁₁BO₄ | CID 2734702 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. Manufacturers of 3,5-Dimethoxyphenylboronic acid, 98%, CAS 192182-54-0, D 2174, along with worldwide shipping | Otto Chemie Pvt Ltd - IN [ottokemi.com]
- 5. 3,5-二甲氧基苯硼酸 ≥95% | Sigma-Aldrich [sigmaaldrich.com]
- 6. 3,5-二甲氧基苯硼酸 ≥95% | Sigma-Aldrich [sigmaaldrich.com]
- 7. 192182-54-0 · (3,5-Dimethoxyphenyl)boronic Acid · 325-90851[Detail Information] | [Synthesis & Materials]|Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
- 8. benchchem.com [benchchem.com]
- 9. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 10. ECE Illinois - ece444: Personal Protective Devices (PPEs) [fabweb.ece.illinois.edu]
- 11. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 12. file.medchemexpress.com [file.medchemexpress.com]
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